

Pyriofenone Cross-Resistance Profile: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Pyriofenone*

Cat. No.: *B131606*

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This guide provides a comprehensive analysis of the cross-resistance profile of **pyriofenone**, a benzoylpyridine fungicide, in comparison with other major fungicide classes. Developed for researchers, scientists, and professionals in drug development, this document synthesizes key experimental findings to support informed decisions in fungicide resistance management and the development of novel crop protection strategies.

Pyriofenone is distinguished by its unique mode of action, targeting the fungal actin cytoskeleton, and is classified under FRAC (Fungicide Resistance Action Committee) Code 50. [1] This distinct mechanism of action suggests a low probability of cross-resistance with fungicides from other established chemical groups. However, field observations and laboratory studies have revealed specific instances of resistance and cross-resistance, which are detailed in this guide.

Data Summary: Cross-Resistance and Multiple Resistance Studies

The following tables summarize the quantitative data from key studies investigating the sensitivity of various powdery mildew species to **pyriofenone** and other fungicides.

Table 1: Sensitivity of *Podosphaera xanthii* (Cucumber Powdery Mildew) to **Pyriofenone** and Flutianil

This table presents data from a study by Miyamoto et al. (2020), which identified multiple resistance to both **pyriofenone** and flutianil in field isolates of *Podosphaera xanthii* in Japan.

Isolate Category	Fungicide	Mean EC50 (µg/mL)	Resistance Factor (RF)
Baseline Sensitive	Pyriofenone	0.39 - 0.70	-
Flutianil	0.00013 - 0.00035	-	
Moderately Resistant (Flu-MR/Pyr-MR)	Pyriofenone	58.7	>83
Flutianil	0.8	>2285	
Highly Resistant (Flu-HR/Pyr-HR)	Pyriofenone	>1000	>1428
Flutianil	>100	>285714	
Data sourced from Miyamoto et al. (2020). [2]			

Table 2: Cross-Resistance Between **Pyriofenone** and Metrafenone in *Erysiphe necator* (Grapevine Powdery Mildew)

Studies have documented cross-resistance between **pyriofenone** and metrafenone, another fungicide in FRAC Group 50. While specific EC50 values from a single comparative study are not readily available in the reviewed literature, research confirms that metrafenone-resistant isolates of *Erysiphe necator* also exhibit resistance to **pyriofenone**.[\[3\]](#)

Table 3: **Pyriofenone** Sensitivity in Relation to Other Fungicide Classes

A preliminary study on field isolates of cucumber powdery mildew fungus demonstrated a lack of cross-resistance between **pyriofenone** and fungicides with different modes of action.[\[1\]](#)

Fungicide	FRAC Group	Mode of Action	Cross-Resistance with Pyriofenone Observed
Triflumizole	3	Demethylation Inhibitors (DMI)	No
Azoxystrobin	11	Quinone outside Inhibitors (QoI)	No
Cyflufenamid	U6	Unknown	No
Data based on findings reported by Ogawa et al. [1]			

Experimental Protocols

The primary methodology for assessing fungicide sensitivity in the cited studies is the leaf disc assay. The following is a generalized protocol based on the methodologies described.

Leaf Disc Assay for Fungicide Sensitivity in Powdery Mildew

1. Isolate Collection and Maintenance:

- Single-spore isolates of the target powdery mildew fungus (e.g., *Podosphaera xanthii*) are collected from infected field samples.
- Isolates are maintained and propagated on susceptible host plant cotyledons or leaf discs in a controlled environment (e.g., 20-25°C with a photoperiod).

2. Preparation of Fungicide Solutions:

- Stock solutions of the technical grade fungicides are prepared in a suitable solvent (e.g., acetone or dimethyl sulfoxide).

- A series of dilutions are made using sterile distilled water to achieve the desired test concentrations.

3. Leaf Disc Treatment:

- Leaf discs (typically 10-15 mm in diameter) are excised from young, healthy, and fully expanded leaves of the host plant.
- The leaf discs are floated, adaxial side up, on the various fungicide solutions in petri dishes or multi-well plates. Control discs are floated on a fungicide-free solution.

4. Inoculation:

- A standardized suspension of conidia from the test isolate is prepared in sterile distilled water.
- A small volume of the conidial suspension is applied to the center of each leaf disc.

5. Incubation:

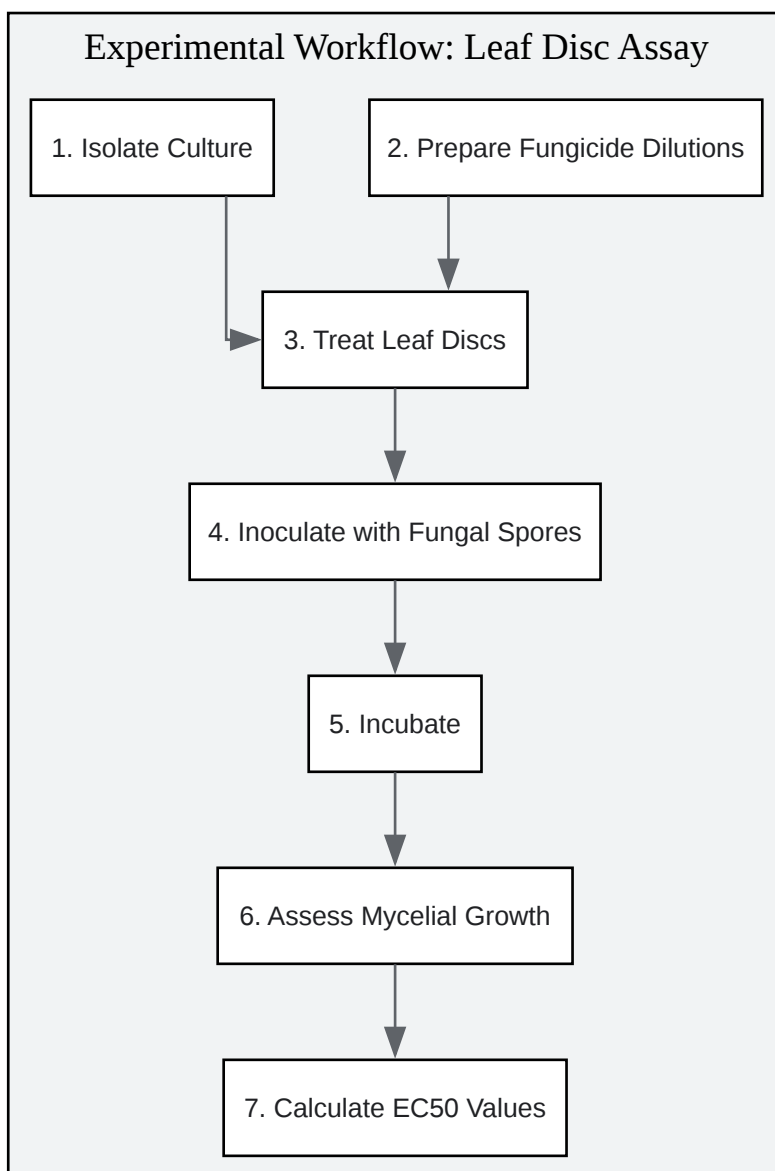
- The inoculated leaf discs are incubated in a controlled environment (e.g., 20-25°C, high humidity, with a photoperiod) for a period of 7 to 14 days.

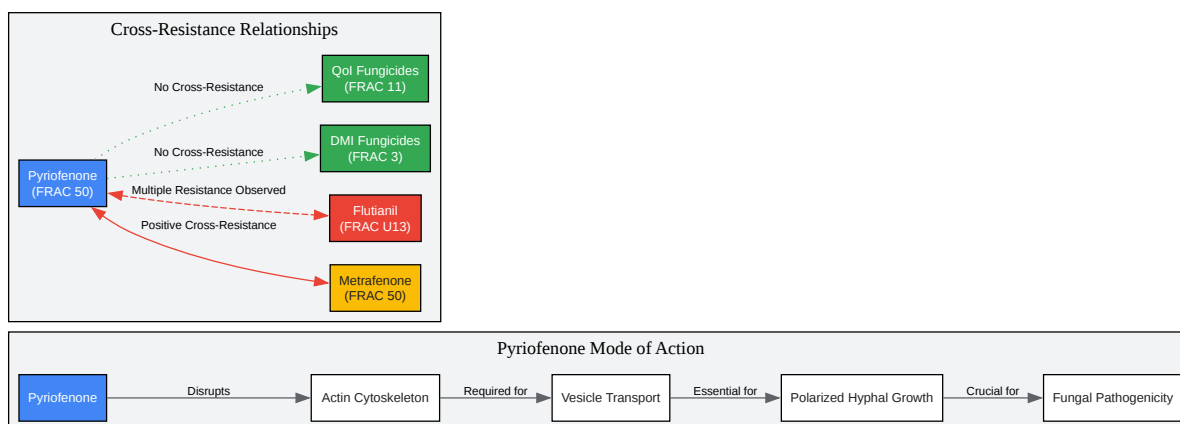
6. Disease Assessment:

- After the incubation period, the leaf discs are examined microscopically.
- The extent of mycelial growth and sporulation on each disc is assessed, often using a rating scale.
- The Effective Concentration 50% (EC50), which is the concentration of the fungicide that inhibits 50% of the fungal growth compared to the control, is calculated using probit or log-probit analysis.

Visualizations

The following diagrams illustrate key concepts related to **pyrrofenone's** mode of action and cross-resistance profile.





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